

Essential Safety and Logistical Guidance for Handling ONO-7300243

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Compound of Interest

Compound Name: ONO-7300243

Cat. No.: B15572943

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Disclaimer: A specific Safety Data Sheet (SDS) for **ONO-7300243** is not publicly available. The following guidance is based on general best practices for handling potent, novel research compounds and should be supplemented by a thorough risk assessment conducted by qualified personnel within your institution.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **ONO-7300243**. The focus is on operational and disposal plans to ensure a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the available quantitative data for **ONO-7300243**.

Property	Value	Source
Molecular Weight	461.55 g/mol	[1]
Form	Solid	[2]
Purity	≥98%	[2]
Storage Temperature (Powder)	-20°C	MedchemExpress, TargetMol
Storage Temperature (in Solvent)	-80°C	MedchemExpress, TargetMol
Solubility in DMSO	50 mg/mL	[2]

Personal Protective Equipment (PPE)

Given that **ONO-7300243** is a potent bioactive compound, stringent adherence to PPE protocols is mandatory to prevent exposure. The following PPE should be worn at all times when handling the compound, including during receipt, storage, weighing, reconstitution, and disposal.

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves should be worn. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be worn over the cuff. Gloves should be changed immediately if contaminated, torn, or every 30-60 minutes during continuous handling.
- **Eye Protection:** ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles are required. A face shield should be worn in addition to goggles when there is a significant risk of splashes, such as during reconstitution of larger quantities or during a spill cleanup.
- **Lab Coat:** A disposable, back-closing, solid-front gown made of a low-permeability fabric is required. Cuffs should be tight-fitting (elastic or knit).
- **Respiratory Protection:** For handling the powdered form of **ONO-7300243** outside of a certified chemical fume hood or other containment device, a NIOSH-approved N95 or higher-level respirator is required to prevent inhalation of airborne particles. Fit-testing of the respirator is essential.
- **Shoe Covers:** Disposable shoe covers should be worn in the designated handling area and removed before exiting.

Operational and Disposal Plans

Safe Handling and Storage Protocol

- **Designated Area:** All handling of **ONO-7300243**, especially of the powdered form, must be conducted in a designated area, such as a certified chemical fume hood, a ventilated balance enclosure, or a glove box, to minimize inhalation exposure.
- **Weighing:** Weighing of the powdered compound should be performed on a tared weigh paper or in a container within a ventilated enclosure to prevent dispersal of the powder.

- Reconstitution: To prepare a stock solution, slowly add the solvent (e.g., DMSO) to the vial containing the compound.^{[1][2]} Cap the vial and vortex or sonicate as needed to ensure complete dissolution. Avoid splashing.
- Storage:
 - Powder: Store the solid compound in a tightly sealed container at -20°C.^[3]
 - Solutions: Store stock solutions in tightly sealed, clearly labeled vials at -80°C.^[4] Use fresh DMSO for reconstitution as moisture can reduce solubility.^[1]
- Labeling: All containers of **ONO-7300243**, both powder and solutions, must be clearly labeled with the compound name, concentration, date of preparation, and appropriate hazard warnings (e.g., "Potent Compound - Handle with Caution").

Disposal Plan

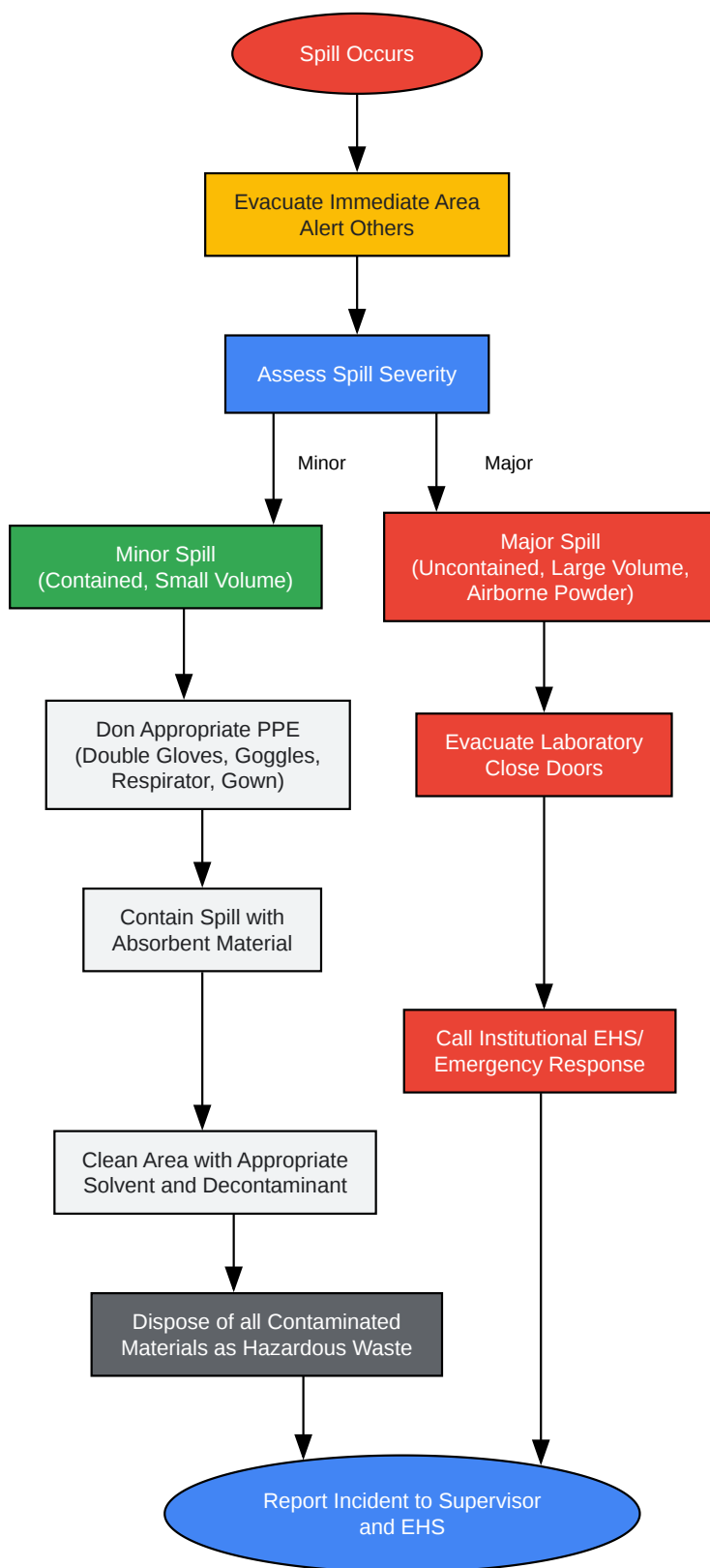
All waste contaminated with **ONO-7300243** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

- Waste Segregation:
 - Solid Waste: Used PPE (gloves, gowns, shoe covers), disposable labware (pipette tips, tubes), and contaminated weighing papers should be collected in a dedicated, clearly labeled hazardous waste bag or container.
 - Liquid Waste: Unused or waste solutions of **ONO-7300243** and any solvent used for rinsing contaminated glassware should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
 - Sharps: Needles and other contaminated sharps must be disposed of in a designated sharps container for hazardous chemical waste.
- Container Labeling: All hazardous waste containers must be labeled with "Hazardous Waste," the full chemical name "**ONO-7300243**," and the primary solvent (e.g., DMSO).

- Decontamination: All non-disposable equipment and surfaces that come into contact with **ONO-7300243** should be decontaminated. A suitable decontamination procedure should be developed and validated.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **ONO-7300243** down the drain or in the regular trash.

Chemical Spill Response Workflow

The following diagram outlines the immediate steps to be taken in the event of a chemical spill involving **ONO-7300243**.



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Caption: Workflow for chemical spill response.

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